

Proper Disposal of 1-Ethynaphthalene: A Step-by-Step Guide

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Compound of Interest

Compound Name: 1-Ethynaphthalene

Cat. No.: B072628

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Ensuring the safe and compliant disposal of laboratory chemicals is paramount for environmental protection and workplace safety. This guide provides detailed procedures for the proper disposal of **1-Ethynaphthalene**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols will help maintain a safe laboratory environment and ensure compliance with regulatory standards.

Key Physical and Safety Data

For quick reference, the table below summarizes the essential physical and safety properties of **1-Ethynaphthalene**.

Property	Value
Molecular Formula	C12H12[1]
Molecular Weight	156.22 g/mol [1][2]
Appearance	Colorless to light yellow liquid[1][3]
Boiling Point	258 - 260 °C (496.4 - 500 °F)[1]
Melting Point	-15 °C (5 °F)[1]
Flash Point	111 °C (231.8 °F)[1]
Specific Gravity	1.008 g/cm ³ [1]
Incompatible Materials	Strong oxidizing agents[1]
Hazard Classification	Not classified as hazardous under OSHA 2012[3]. However, some GHS classifications indicate it is toxic to aquatic life with long-lasting effects[2].

Experimental Protocol for Disposal

The disposal of **1-Ethynaphthalene** must be conducted in accordance with institutional guidelines and local, regional, and national regulations. The following step-by-step protocol provides a framework for its safe handling and disposal.

1. Waste Identification and Classification:

- Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.[1]
- Consult your institution's Environmental Health and Safety (EHS) office to understand the specific classification of **1-Ethynaphthalene** waste in your jurisdiction.
- Although not federally regulated as a hazardous waste for transport, its potential aquatic toxicity may require it to be managed as hazardous waste.[1][2]

2. Waste Collection and Segregation:

- Container Selection: Use a designated, chemically compatible waste container with a secure, tight-fitting lid. The container should be in good condition, with no cracks or leaks.
- Segregation: Do not mix **1-Ethynaphthalene** waste with other waste streams, especially incompatible materials like strong oxidizing agents.^[1] Store it separately from acids, bases, and other reactive chemicals.
- Labeling: Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**1-Ethynaphthalene**," and the associated hazards (e.g., "Combustible," "Aquatic Toxin").

3. Storage in a Satellite Accumulation Area (SAA):

- Store the labeled waste container in a designated Satellite Accumulation Area (SAA) at or near the point of generation.^{[4][5]}
- The SAA should be a well-ventilated area, away from heat sources and ignition.
- Ensure the waste container is kept closed at all times, except when adding waste.^{[4][5]}

4. Waste Pickup and Disposal:

- Once the waste container is full or has been in storage for the maximum allowable time according to your institution's policy (often up to one year for partially filled containers in an SAA), arrange for its disposal.^[5]
- Contact your institution's EHS office to schedule a waste pickup.^[4] EHS personnel are trained to handle and transport chemical waste for final disposal at a permitted facility.
- Do not dispose of **1-Ethynaphthalene** down the drain.^[3]

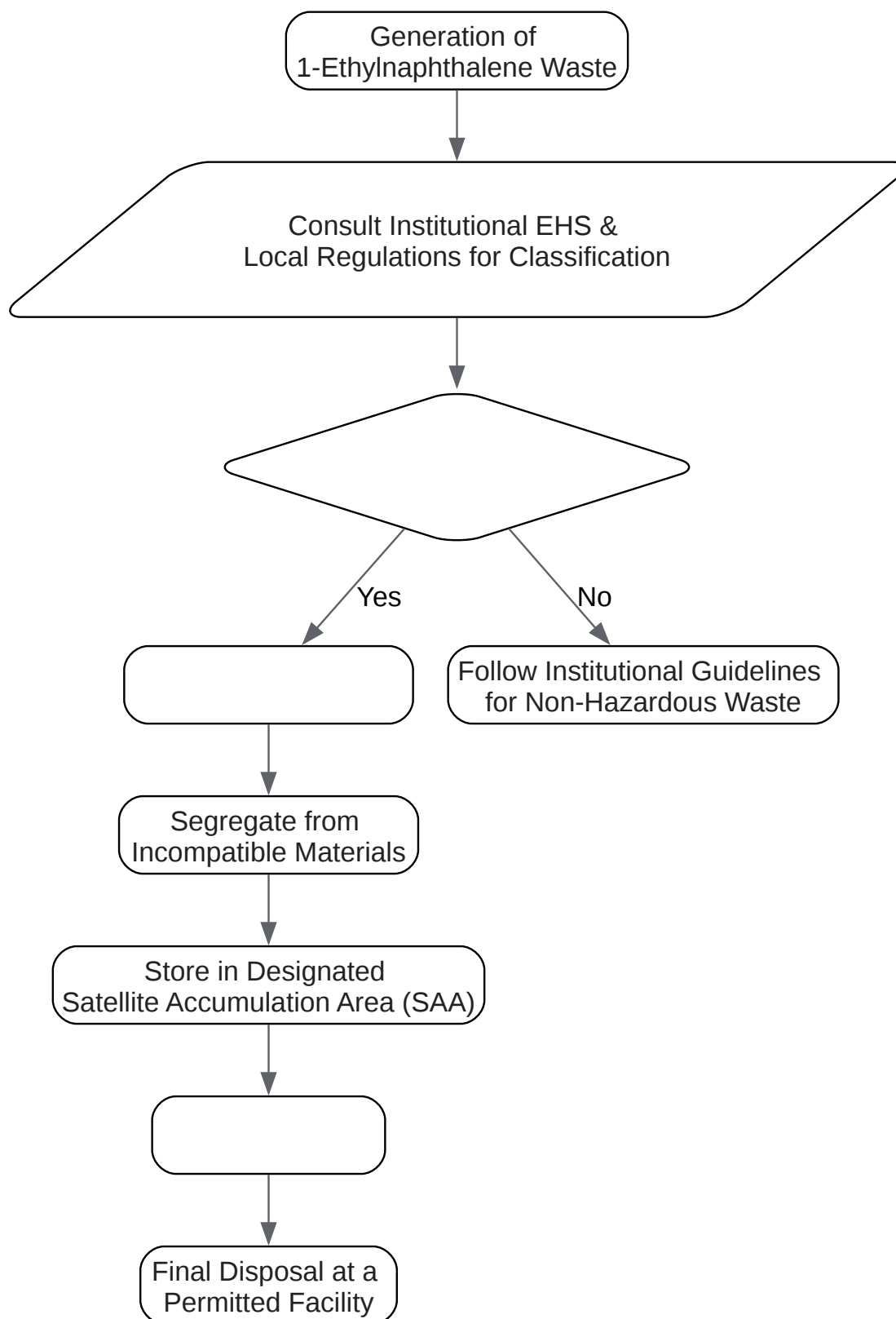
5. Spill Management:

- In the event of a spill, evacuate the area and eliminate all sources of ignition.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

- For small spills, absorb the material with a spill kit or other absorbent, non-combustible material.
- Collect the absorbed waste into a designated container, label it as hazardous waste, and dispose of it according to the procedures outlined above.
- For large spills, contact your institution's EHS office immediately.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **1-Ethynaphthalene**.



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Caption: Logical workflow for the disposal of **1-Ethynaphthalene**.

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